

Physical properties of 1,3-Dichlorobenzene (boiling point, melting point)

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Compound of Interest

Compound Name: 1,3-Dichlorobenzene

Cat. No.: B1664543

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An In-depth Technical Guide to the Physical Properties of 1,3-Dichlorobenzene

For researchers, scientists, and drug development professionals, a precise understanding of the physical properties of chemical compounds is fundamental. This technical guide provides a detailed overview of the boiling and melting points of **1,3-Dichlorobenzene**, including experimental protocols for their determination.

Physical Properties of 1,3-Dichlorobenzene

1,3-Dichlorobenzene is a colorless liquid at room temperature.^[1] Its key physical properties are summarized in the table below.

Physical Property	Value
Boiling Point	172-173 °C (342-343 °F; 445-446 K) ^{[1][2][3][4]}
Melting Point	-22 to -25 °C (-8 to -13 °F; 248 to 251 K) ^{[1][2][3][4]}
Molecular Weight	147.00 g/mol ^[1]
Density	1.288 g/cm ³ at 25 °C ^{[1][4][5]}
Appearance	Colorless liquid ^[1]
Solubility in Water	Insoluble ^{[1][6]}

Experimental Determination of Physical Properties

Accurate determination of boiling and melting points is crucial for the identification and purity assessment of chemical substances. The following sections detail the standard experimental methodologies.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The most common laboratory method for determining the melting point is the capillary method using a melting point apparatus.

Experimental Protocol using a Mel-Temp Apparatus:

- **Sample Preparation:** A small amount of the solid **1,3-Dichlorobenzene** (in its frozen state) is finely ground and packed into a capillary tube, which is sealed at one end. The sample should be densely packed to a height of about 2-3 mm.[\[7\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of a Mel-Temp apparatus, alongside a calibrated thermometer.[\[8\]](#)
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[8\]](#)
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[9\]](#) For pure compounds, this range is typically narrow (0.5-1 °C).
- **Cooling and Repetition:** The apparatus is allowed to cool, and the determination can be repeated with a fresh sample to ensure accuracy.[\[8\]](#)

Boiling Point Determination

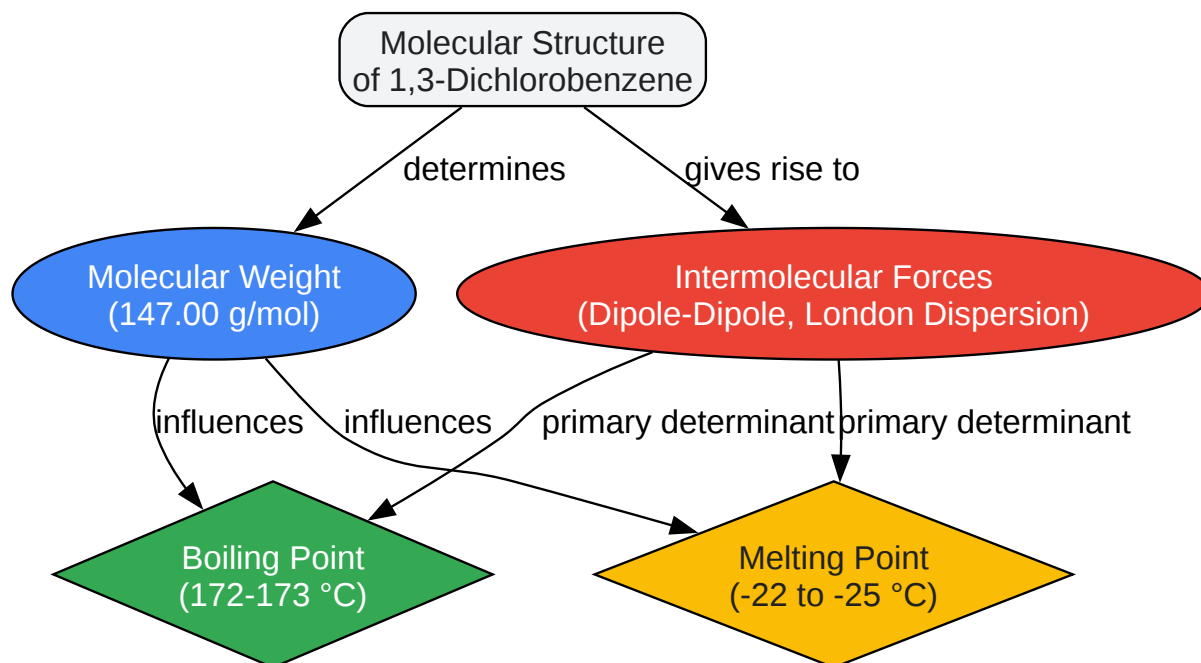
The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.[\[10\]](#) A common and effective method for determining the boiling point of a small quantity of liquid is the capillary method.

Experimental Protocol using the Capillary Method:

- **Sample Preparation:** A small amount of liquid **1,3-Dichlorobenzene** is placed in a small test tube or fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[\[11\]](#)
- **Heating:** The test tube is gently heated in a heating bath (e.g., an oil bath) to ensure uniform temperature distribution. The setup is heated until a continuous stream of bubbles emerges from the open end of the inverted capillary tube.[\[10\]](#)[\[11\]](#) This indicates that the air in the capillary has been replaced by the vapor of the liquid.
- **Observation:** The heating is then discontinued, and the apparatus is allowed to cool slowly.
- **Boiling Point Reading:** The temperature is carefully monitored. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[11\]](#) At this point, the vapor pressure of the liquid is equal to the external atmospheric pressure.
- **Pressure Correction:** Since boiling point is dependent on pressure, the atmospheric pressure should be recorded at the time of the experiment. If the atmospheric pressure is not 1 atm (760 mmHg), a correction may be necessary.

Factors Influencing Physical Properties

The physical properties of a substance are dictated by its molecular structure and the resulting intermolecular forces. The following diagram illustrates the logical relationship between these factors for **1,3-Dichlorobenzene**.



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